

Operational Guide: Safe Disposal of Ethyl[2-(4-methoxyphenyl)ethyl]amine

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Compound of Interest

Compound Name: Ethyl[2-(4-methoxyphenyl)ethyl]amine

CAS No.: 749849-18-1

Cat. No.: B3429513

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Document Control:

- Scope: Laboratory-scale disposal (mg to g quantities)
- Target Audience: Medicinal Chemists, EHS Officers, Lab Managers

Executive Summary & Immediate Directive

Ethyl[2-(4-methoxyphenyl)ethyl]amine (also known as N-Ethyl-4-methoxyphenethylamine) is a secondary amine structurally related to phenethylamine psychotropics. Proper disposal requires strict adherence to RCRA (Resource Conservation and Recovery Act) guidelines, specifically avoiding the creation of unregulated reactive mixtures.

Core Directive:

- Do NOT dispose of down the drain.[\[1\]](#)[\[2\]](#)

- Do NOT mix with oxidizing agents or strong acids (potential for exothermic reaction or nitrosamine formation).
- Segregate into the "Organic Alkaline/Base" waste stream.
- Incinerate via a licensed hazardous waste contractor.[\[3\]](#)

Chemical Identity & Hazard Profile[\[4\]](#)[\[5\]](#)[\[6\]](#)

Understanding the specific form of the chemical is critical for selecting the correct waste stream. In research settings, this compound is most frequently encountered as a Hydrochloride (HCl) salt.

Table 1: Chemical Specification & Hazard Data

Property	Specification	Operational Implication
Chemical Name	N-Ethyl-4-methoxyphenethylamine	Primary identifier for waste manifests.
CAS Number	93963-24-7 (HCl Salt)16615-53-9 (Free Base)	Use these exact CAS numbers on waste tags to prevent misidentification.
Molecular Formula	C ₁₁ H ₁₇ NO (Base) / C ₁₁ H ₁₇ NO·HCl (Salt)	Nitrogen content dictates incineration requirements (NO _x generation).
Physical State	Crystalline Solid (Salt) or Oily Liquid (Base)	Solids go to "Solid Hazardous Waste"; Liquids to "Organic Solvents".
Acidity/Basicity	Secondary Amine (Basic)	MUST be segregated from acids to prevent heat generation.
Key Hazards	Skin Irritant (H315), Eye Irritant (H319)	PPE (Nitrile gloves, safety glasses) is mandatory during handling.
RCRA Code	D001 (Ignitable - if in solvent)D002 (Corrosive - if pH > 12.[4][5]5)	Determines the EPA waste classification code.

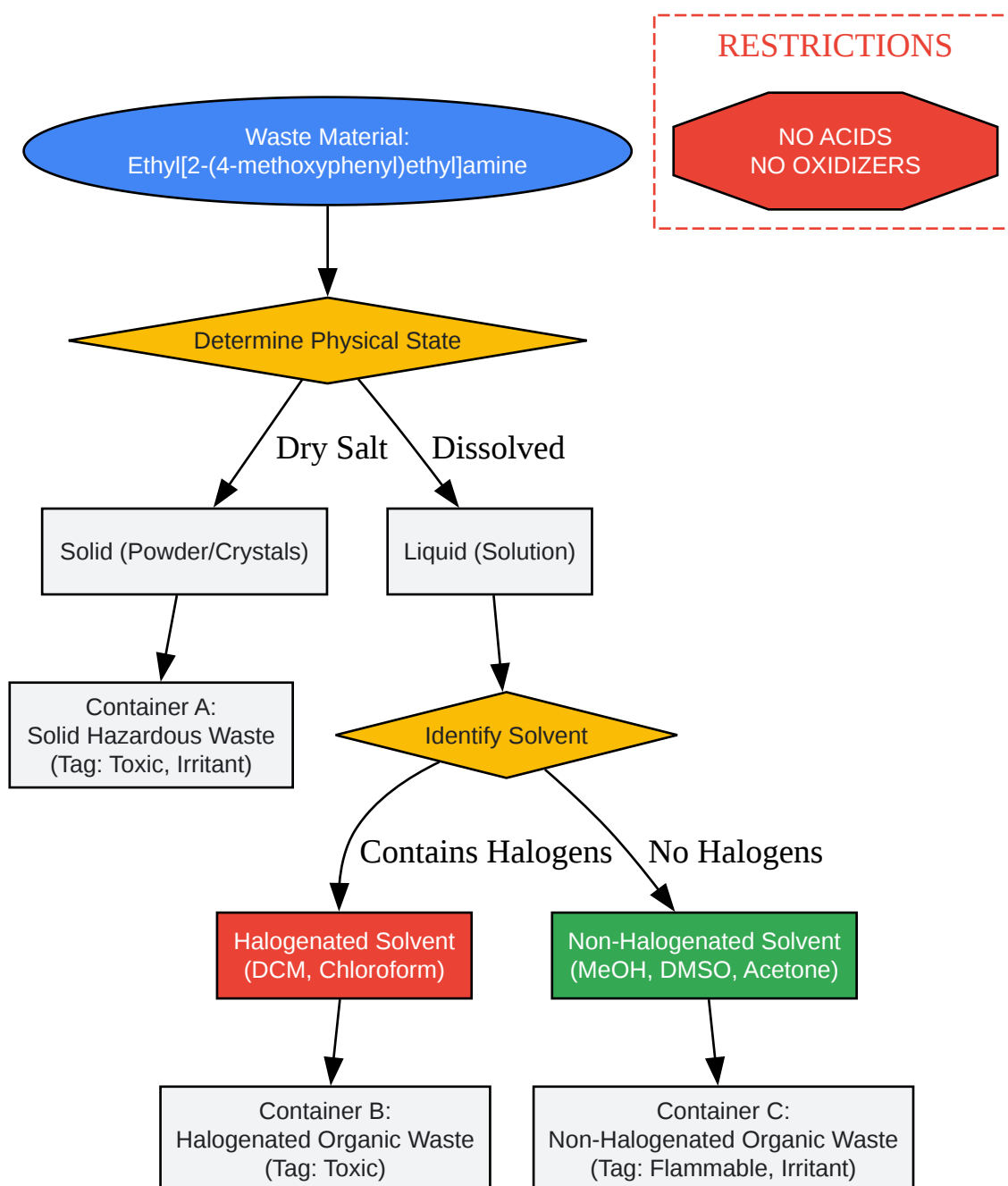
CRITICAL SAFETY WARNING: Nitrosamine Formation As a secondary amine, this compound can react with nitrosating agents (e.g., nitrites, nitrous acid) to form N-nitrosamines, which are potent carcinogens.

- *Protocol: Ensure the waste container is explicitly free of any nitrosating agents.*
 - *Reference: Prudent Practices in the Laboratory, Section 6.C.2.5 [1].*
-

Waste Stream Segregation Logic

The most common failure point in amine disposal is improper segregation, leading to "commingled waste" rejections by disposal vendors.

Figure 1: Segregation Decision Logic (DOT)



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Caption: Decision tree for selecting the correct waste container based on physical state and solvent composition.

Step-by-Step Disposal Protocol

This protocol is designed to be a self-validating system. Each step includes a check to ensure the previous step was performed correctly.

Phase 1: Preparation & Quenching (Optional but Recommended)

Context: If you have reactive free base liquid, it is safer to convert it to a stable salt or dilute it before disposal.

- Dilution: If the amine is a neat liquid (free base), dilute to <10% concentration using Ethanol or Methanol.
 - Validation: Check that no heat is generated upon mixing.[\[2\]](#)
- pH Check: Using a pH strip, verify the mixture is basic (pH > 8).
 - Why? If acidic, you may have inadvertently introduced an acid source. Verify before adding to a basic waste stream.

Phase 2: Packaging & Labeling

- Container Selection: Use HDPE (High-Density Polyethylene) or Borosilicate Glass containers. Avoid metal containers if the mixture is corrosive.[\[6\]](#)
- Labeling: Attach a hazardous waste tag immediately upon the first addition of waste.
 - Constituents: List "**Ethyl[2-(4-methoxyphenyl)ethyl]amine**" and the solvent (e.g., "Methanol").
 - Percentages: Estimate concentrations (e.g., "1% Amine, 99% Methanol").
 - Hazards: Check "Toxic" and "Irritant". If in flammable solvent, check "Ignitable".[\[4\]](#)

Phase 3: The "Hand-Off" (Storage)

- Secondary Containment: Place the waste bottle in a polyethylene tray to capture drips.
- Segregation: Store in the Flammables Cabinet, specifically on the "Bases/Organics" shelf.

- Validation: Visually confirm the bottle is NOT touching any bottles labeled "Nitric Acid", "Sulfuric Acid", or "Peroxide".

Regulatory & Compliance Framework

RCRA Waste Codes

- D001 (Ignitable): Applicable if the amine is dissolved in a flammable solvent (Flash point < 60°C) [2].
- D002 (Corrosive): Applicable if the waste is aqueous and has a pH $\geq$ 12.5.[4][5]
- P/U Lists: This specific amine is not currently P-listed or U-listed by the EPA, meaning it is regulated by characteristic rather than listing.

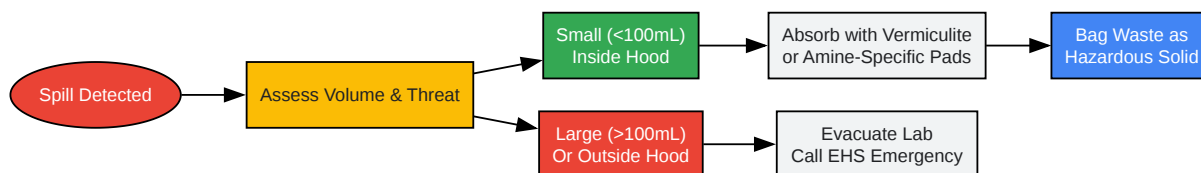
Controlled Substance Analogue Note

While **Ethyl[2-(4-methoxyphenyl)ethyl]amine** is a research chemical, it is an isomer/analog of controlled phenethylamines.

- Action: If your facility has a DEA license, verify if this specific analog falls under your "substantially similar" protocols.
- Disposal Implication: If deemed a controlled substance analog by your internal EHS, it requires witnessed destruction or reverse distribution, not standard chemical waste pickup. For most academic research, standard hazardous waste incineration is sufficient.

Emergency Contingencies

Spill Response Workflow



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Caption: Immediate response workflow for amine spills.

Specific Absorbents:

- Use Vermiculite or Diatomaceous Earth.
- Avoid paper towels for concentrated amines (heat generation risk).
- Decontamination: Wipe the surface with a dilute (1-5%) acetic acid solution after the bulk material is removed to neutralize residues, then wash with soap and water.

References

- National Research Council. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. National Academies Press.[7] Section 6.C.2.5. Available at: [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA).Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. RCRA Regulations.[4] Available at: [\[Link\]](#)

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